

An In-depth Technical Guide to Isovaleric Anhydride

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Compound of Interest

Compound Name: Isovaleric anhydride

Cat. No.: B075134

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This guide provides a comprehensive overview of **isovaleric anhydride**, including its chemical identity, physical properties, and a summary of its synthesis. The information is presented to support research and development activities where this reagent may be utilized.

Chemical Identity: IUPAC Name and Synonyms

The nomenclature of a chemical compound is critical for accurate identification and literature searching. **Isovaleric anhydride** is known by several names, with a single official IUPAC designation.

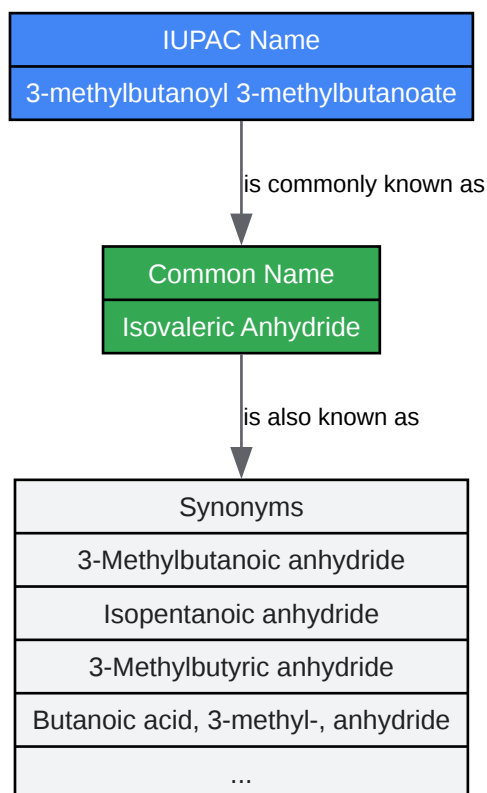
IUPAC Name: The systematic name for **isovaleric anhydride** as determined by the International Union of Pure and Applied Chemistry (IUPAC) is 3-methylbutanoyl 3-methylbutanoate[1][2][3][4].

Synonyms: In literature and commercial listings, this compound is frequently referred to by various synonyms. A comprehensive list is provided below for cross-referencing purposes[2][3][4][5][6][7][8]:

- **Isovaleric anhydride**
- 3-Methylbutanoic anhydride[2][5][8]
- 3-Methylbutyric anhydride[2][6][7][8]

- Isopentanoic anhydride[2][5]
- Isovaleric acid anhydride[2]
- Butanoic acid, 3-methyl-, 1,1'-anhydride[2][5][8]
- Butanoic acid, 3-methyl-, anhydride[2][5][8]
- **Diisovaleric anhydride**[6]

The relationship between the IUPAC name and its common synonyms is illustrated in the diagram below.



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Caption: Nomenclature hierarchy for **isovaleric anhydride**.

Physicochemical Properties

A summary of key quantitative data for **isovaleric anhydride** is presented in the table below. These properties are essential for experimental design, safety assessments, and process development.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ O ₃	[1][2][3][9]
Molecular Weight	186.25 g/mol	[1][2][5][9]
CAS Number	1468-39-9	[1][2][9]
Appearance	Colorless to clear liquid	[9][10]
Density	0.932 g/mL at 20 °C	[9][10]
Boiling Point	215 °C at 760 mmHg103-104 °C at 24 mmHg	[1][9][10]
Melting Point	-65 °C	[9][10]
Flash Point	91 °C	[9][10]
Refractive Index	n _{20/D} 1.417	[9][10]
InChI Key	FREZLSIGWNC SOQ-UHFFFAOYSA-N	[1][2][3]
Canonical SMILES	CC(C)CC(=O)OC(=O)CC(C)C	[1][2][5]

Synthesis and Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **isovaleric anhydride** are typically proprietary or published in specialized chemical synthesis literature. However, the fundamental principles of its formation can be described based on patented industrial methods.

Core Synthesis Pathway: Catalytic Carbonylation

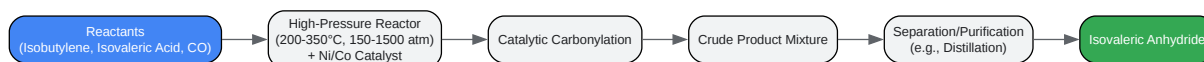
A documented method for producing **isovaleric anhydride** involves the reaction of isobutylene with carbon monoxide and isovaleric acid under high pressure and temperature[11].

- Reactants:

- Isobutylene ($(\text{CH}_3)_2\text{C}=\text{CH}_2$)
- Isovaleric acid ($(\text{CH}_3)_2\text{CHCH}_2\text{COOH}$)
- Carbon Monoxide (CO)
- Catalyst: The process typically employs catalysts containing nickel or cobalt[11].
- Conditions: The reaction is conducted at elevated temperatures, generally between 200 °C and 350 °C, and under significant pressure, ranging from 150 to 1500 atmospheres[11]. The yield can be optimized by adjusting the pressure, temperature, and concentration of carbon monoxide[11].

General Experimental Workflow

The workflow for this synthesis method can be generalized as follows.



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Caption: Generalized workflow for the synthesis of **isovaleric anhydride**.

This process represents an industrial approach to anhydride synthesis from relatively inexpensive starting materials[11]. **Isovaleric anhydride** is also used as an acylating agent for the synthesis of more complex molecules, such as in the preparation of β -diketones[12]. The acid chloride of isovaleric acid is a common intermediate for producing the anhydride and other derivatives[13].

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